

Benzyl Isocyanide: A Technical Overview for Advanced Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl isocyanide*

Cat. No.: B130609

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Introduction

Benzyl isocyanide, an organic compound featuring an isocyanide functional group attached to a benzyl group, is a versatile and reactive building block in organic synthesis.^[1] Its unique electronic structure, characterized by a C-centered lone pair and π^* orbitals, allows it to participate in a wide range of chemical transformations, making it a valuable reagent for researchers, particularly in the fields of medicinal chemistry and drug development.^[2] This technical guide provides an in-depth overview of **benzyl isocyanide**, including its chemical properties, synthesis protocols, applications in multicomponent reactions, and essential safety information.

Chemical Identification and Properties

Benzyl isocyanide is a colorless to pale yellow liquid with a distinct, pungent odor.^[1] It is soluble in organic solvents like ether and chloroform but has low solubility in water.^[1]

CAS Number and Synonyms

The Chemical Abstracts Service (CAS) registry number for **benzyl isocyanide** is 10340-91-7.

[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This compound is also known by several synonyms, including:

- (Isocyanomethyl)benzene^{[1][4][5]}

- Benzyl isonitrile[1][4][5]
- Benzyl carblylamine[1][5]
- 1-(isocyanomethyl)benzene[3]
- Phenylmethyl isocyanide[1]

Physicochemical Data

The key physicochemical properties of **benzyl isocyanide** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₇ N	[1][3][4]
Molecular Weight	117.15 g/mol	[1][3][4]
Boiling Point	105-106 °C at 75 mmHg	[5][6][7]
Density	0.962 g/mL at 25 °C	[5][6][7]
Refractive Index	n _{20/D} 1.521	[5][6][7]
Flash Point	79 °C (174.2 °F) - closed cup	[7][8]
Storage Temperature	-20°C	[6][7]

Synthesis Protocols

The synthesis of **benzyl isocyanide** can be achieved through various methods. Below are detailed protocols for two common approaches.

Dehydration of N-Benzylformamide

A prevalent method for synthesizing isocyanides is the dehydration of the corresponding formamide.[9] This protocol is an example of such a transformation.

Experimental Protocol:

- To a solution of N-benzylformamide (1 mmol) in dichloromethane (DCM, 10 mL, 0.1 M), add triethylamine (5 mmol).[9]
- Cool the reaction mixture to 0 °C.[9]
- Slowly add phosphorus oxychloride (1 mmol) to the cooled mixture.[9]
- Stir the reaction mixture for 1 hour at 0 °C.[9]
- Monitor the reaction progress by thin-layer chromatography (TLC).[9]
- Upon completion, the product can be purified using column chromatography.[9]

Note: This method has been shown to be scalable, with successful syntheses performed at both 100 mmol and 500 mmol scales with adjusted concentrations and reagents.[9]

Conversion of Benzyl Halides using Silver Salts

A direct conversion of benzyl halides to **benzyl isocyanides** offers an alternative synthetic route.[10][11]

Experimental Protocol:

- To a solution of the appropriate benzyl halide (0.2 mmol) in dichloromethane (CH_2Cl_2 , 2 mL), add trimethylsilyl cyanide (TMSCN, 60 mg, 0.6 mmol) and silver perchlorate (AgClO_4 , 124 mg, 0.6 mmol) under an argon atmosphere.[10]
- Stir the reaction mixture at room temperature.[10]
- After adequate stirring, add aqueous saturated sodium bicarbonate (NaHCO_3 , 2 mL).[10]
- Continue stirring for an additional 10 minutes.[10]
- Filter the mixture over Celite and wash with ethyl acetate (EtOAc).[10]
- Combine the organic extracts and wash with water and brine.[10]
- Dry the organic layer over magnesium sulfate (MgSO_4).[10]

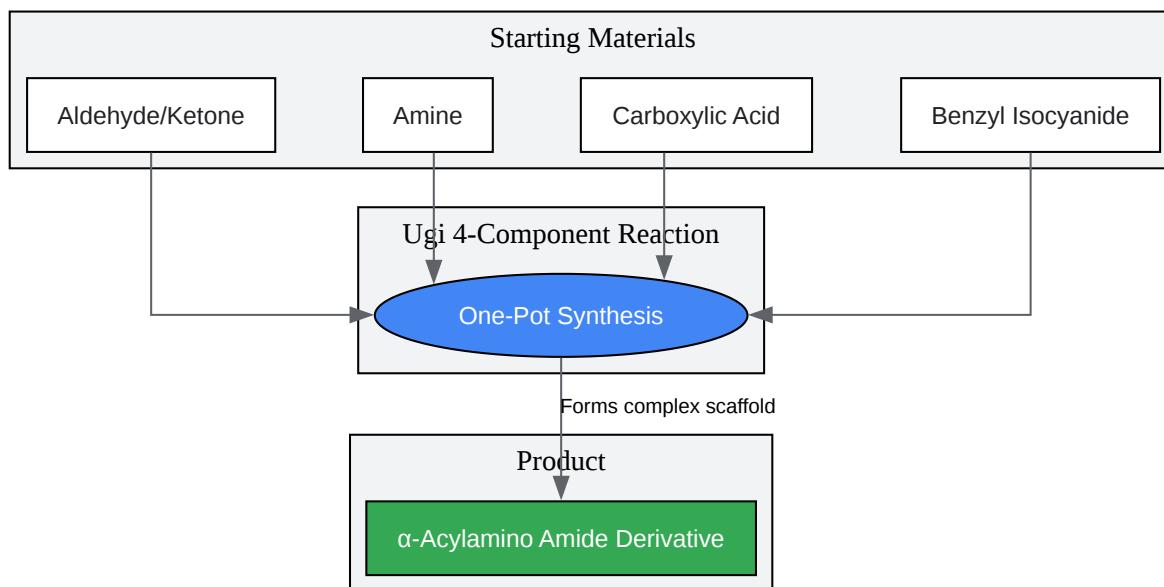
- Purify the crude product by silica gel column chromatography using a hexane-EtOAc solvent system.[10]

Applications in Drug Discovery and Development

Benzyl isocyanide is a key reagent in multicomponent reactions (MCRs), which are powerful tools for rapidly generating libraries of complex molecules from simple starting materials.[12] This is particularly valuable in drug discovery for exploring structure-activity relationships.[9][12]

Isocyanide-Based Multicomponent Reactions (IMCRs)

IMCRs, such as the Passerini and Ugi reactions, leverage the unique reactivity of the isocyanide group to form multiple new bonds in a single synthetic operation.[11][12]



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Caption: Workflow of the Ugi four-component reaction.

Benzyl isocyanide's role in these reactions allows for the efficient synthesis of diverse molecular scaffolds, including peptidomimetics and heterocyclic compounds, which are of

significant interest in pharmaceutical research.[\[1\]](#)[\[11\]](#) For instance, it has been used in the synthesis of Ru(II) complexes and in three-component coupling processes to produce O- and N-arylamides.[\[3\]](#)[\[5\]](#) The application of IMCRs has been instrumental in discovering novel antimicrobial agents.[\[12\]](#)

Safety and Handling

Benzyl isocyanide is a hazardous substance and must be handled with appropriate safety precautions.[\[1\]](#)[\[8\]](#)

Hazard Identification

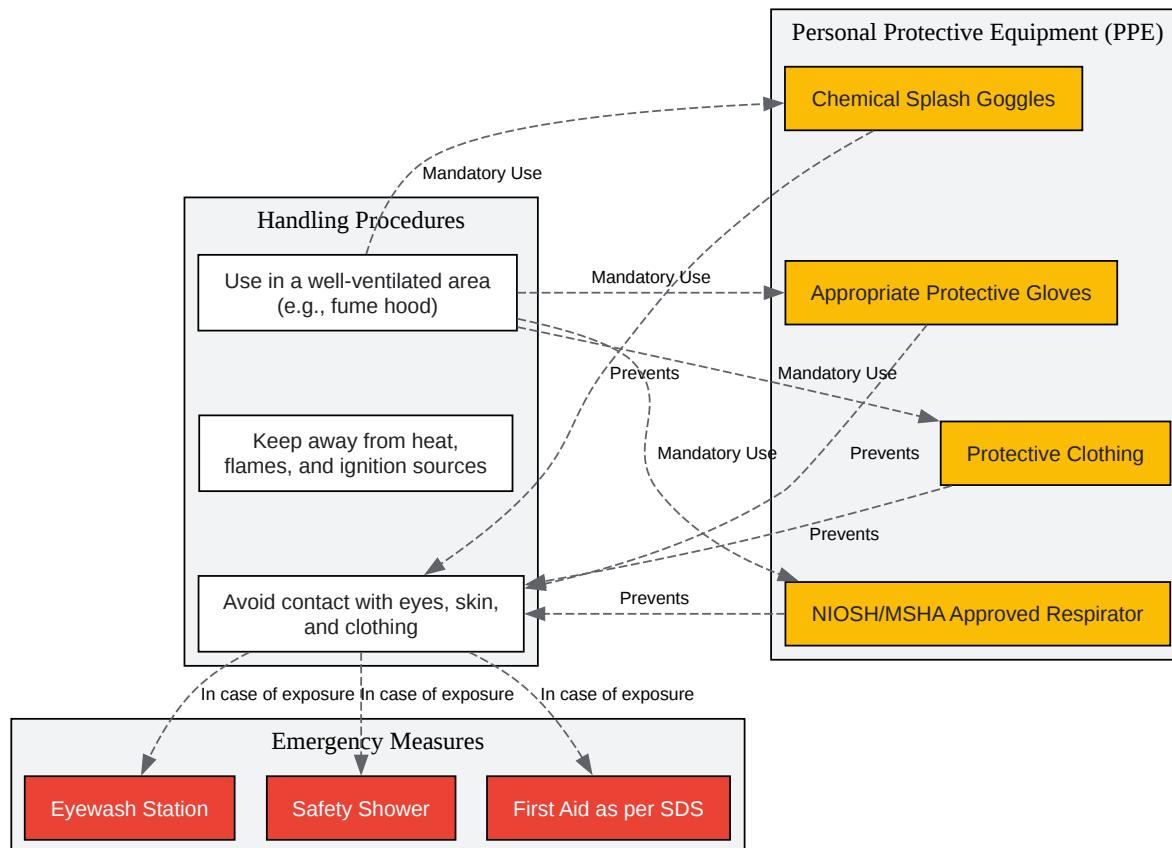
The compound is classified as harmful if swallowed, in contact with skin, or if inhaled.[\[4\]](#)[\[6\]](#)[\[13\]](#) It can cause skin, eye, and respiratory tract irritation.[\[8\]](#) Chronic exposure may lead to effects similar to cyanide poisoning by inhibiting cellular respiration.[\[8\]](#)

Hazard Statement	Code
Harmful if swallowed	H302
Harmful in contact with skin	H312
Harmful if inhaled	H332
Combustible liquid	H227

Source:[\[4\]](#)[\[13\]](#)

Recommended Handling and PPE

A thorough risk assessment should be conducted before working with **benzyl isocyanide**.



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Caption: Safety and handling workflow for **benzyl isocyanide**.

Key safety protocols include:

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably a chemical fume hood.^{[8][14]} Facilities should be equipped with an eyewash station and a safety shower.^[8]

- Personal Protective Equipment (PPE): Wear chemical splash goggles, appropriate protective gloves, and protective clothing to prevent skin exposure.[8][14] If exposure limits are exceeded, a NIOSH/MSHA-approved respirator is necessary.[8]
- Handling: Wash hands thoroughly after handling.[8] Avoid breathing vapor or mist.[8][14]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances and ignition sources.[8]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[8][14]
- Skin Contact: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes. Seek medical aid.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[8]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical help.[8][14]

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References

1. CAS 10340-91-7: Benzyl isocyanide | CymitQuimica [cymitquimica.com]
2. The isocyanide SN2 reaction - PMC [pmc.ncbi.nlm.nih.gov]
3. scbt.com [scbt.com]
4. Benzyl isocyanide | C8H7N | CID 82558 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. Benzyl isocyanide | 10340-91-7 [chemicalbook.com]

- 6. benzyl isocyanide [chembk.com]
- 7. 苄异腈 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. Isocyanide 2.0 - Green Chemistry (RSC Publishing) DOI:10.1039/D0GC02722G [pubs.rsc.org]
- 10. Thieme E-Journals - Synthesis / Abstract [thieme-connect.de]
- 11. A Convenient Method for the Preparation of Benzyl Isocyanides [organic-chemistry.org]
- 12. RETRACTED: The Discovery of Novel Antimicrobial Agents Through the Application of Isocyanide-Based Multicomponent Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Benzyl Isocyanide | 10340-91-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 14. echemi.com [echemi.com]
- To cite this document: BenchChem. [Benzyl Isocyanide: A Technical Overview for Advanced Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b130609#cas-number-and-synonyms-for-benzyl-isocyanide\]](https://www.benchchem.com/product/b130609#cas-number-and-synonyms-for-benzyl-isocyanide)

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